

Aloracetam: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: Aloracetam

Cat. No.: B051925

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CAS Number: 119610-26-3[1][2]

This technical guide provides a comprehensive overview of **Aloracetam**, a nootropic agent investigated for its potential therapeutic effects in neurodegenerative diseases. Developed by Aventis, **Aloracetam** was studied for the treatment of Alzheimer's disease but was never brought to market[1]. This document synthesizes the available scientific information on **Aloracetam**, focusing on its chemical properties, hypothesized mechanism of action, and the broader context of related compounds. Due to its status as an unmarketed investigational drug, detailed public data on specific experimental results are limited.

Chemical and Physical Properties

Aloracetam is chemically designated as N-[2-(3-Formyl-2,5-dimethylpyrrol-1-yl)ethyl]acetamide[1][2]. While closely related to the racetam class of nootropics, it is not technically a racetam as it lacks the characteristic 2-oxopyrrolidine nucleus.

Property	Value	Source
CAS Number	119610-26-3	[1] [2]
Molecular Formula	C11H16N2O2	[1]
Molecular Weight	208.26 g/mol	[2]
IUPAC Name	N-[2-(3-formyl-2,5-dimethylpyrrol-1-yl)ethyl]acetamide	[1] [2]

Hypothesized Mechanism of Action and Signaling Pathways

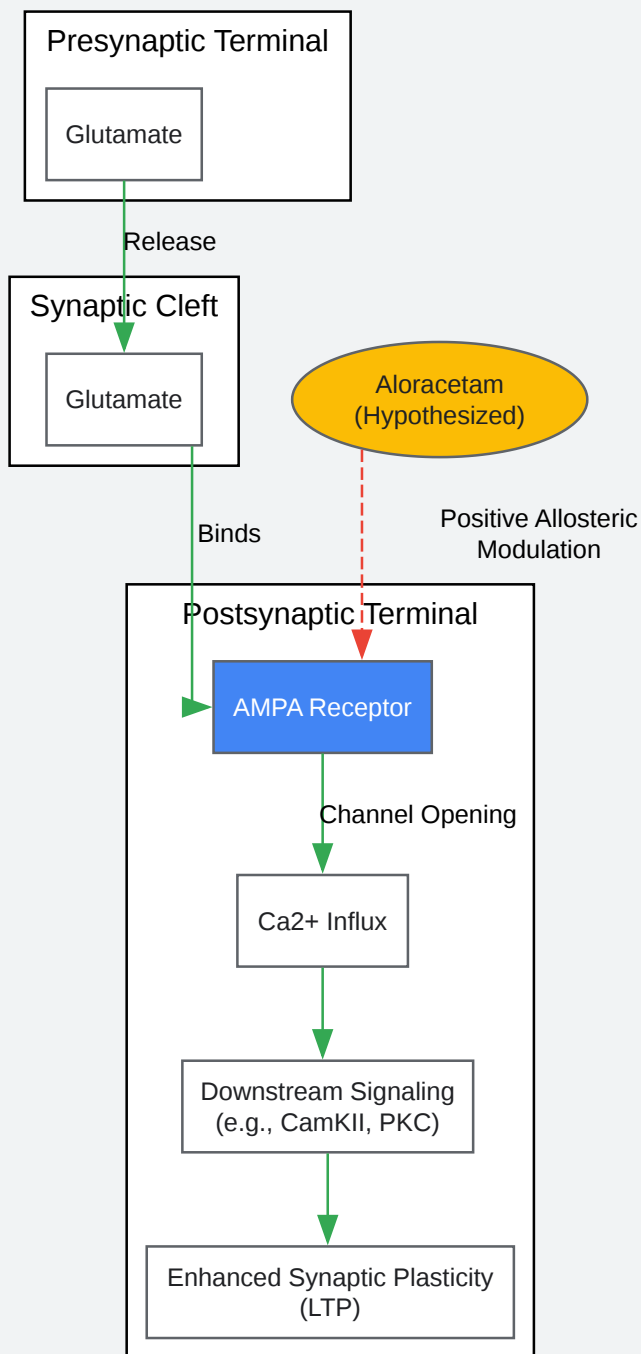
The precise mechanism of action for **Aloracetam** has not been fully elucidated in publicly available literature. However, based on its structural similarity to the racetam family and its investigation for Alzheimer's disease, its mechanism is hypothesized to involve the modulation of central neurotransmitter systems, particularly the cholinergic and glutamatergic pathways[\[3\]](#).

Glutamatergic System Modulation

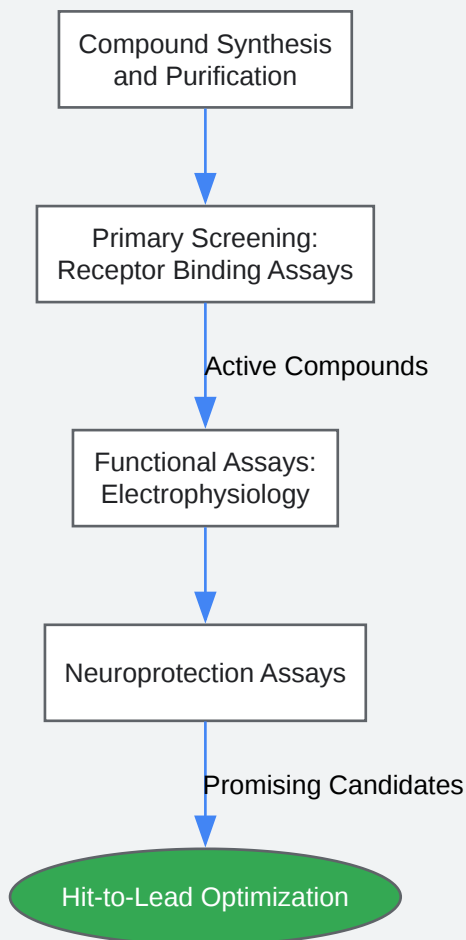
Racetams are known to act as positive allosteric modulators of AMPA receptors. This modulation is thought to enhance synaptic plasticity, a key process in learning and memory. The binding of a positive allosteric modulator to the AMPA receptor is believed to prolong the time the ion channel remains open upon glutamate binding, thereby increasing the influx of calcium ions and strengthening synaptic transmission.

Below is a diagram illustrating the hypothesized signaling pathway involving AMPA receptor modulation.

Hypothesized AMPA Receptor Modulation by Aloracetam



General In Vitro Screening Workflow for Nootropics



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References

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- To cite this document: BenchChem. [Aloracetam: A Technical Overview for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051925#aloracetam-cas-number]

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